

# Di-tert-butyl Peroxide (CAS 110-05-4): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Di-tert-butyl peroxide

Cat. No.: B095025

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the properties, synthesis, applications, and hazards associated with **Di-tert-butyl peroxide** (DTBP), CAS number 110-05-4. The information is tailored for researchers, scientists, and professionals in drug development and related fields, with a focus on structured data presentation, detailed experimental protocols, and clear visual representations of key processes.

## Chemical and Physical Properties

**Di-tert-butyl peroxide** is a stable organic peroxide widely utilized in various chemical processes. Its stability is attributed to the bulky tert-butyl groups flanking the peroxide bond.<sup>[1]</sup> It is a colorless to pale yellow liquid with a distinct sharp odor.<sup>[2]</sup>

## Physical Properties

The key physical properties of **Di-tert-butyl peroxide** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	[3]
Molar Mass	146.23 g/mol	[3]
Density	0.796 g/mL at 25 °C	[4]
Boiling Point	109-110 °C	[4]
Melting Point	-40 °C	[4]
Flash Point	18 °C (64.4 °F)	[4]
Vapor Pressure	19.5 mmHg at 20 °C	[4]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Soluble in benzene, toluene, and ether	[2]

## Chemical Properties

Property	Description	Reference(s)
Decomposition	Thermally decomposes above 100 °C to generate tert-butoxy radicals, which subsequently break down into methyl radicals and acetone.	[1]
Stability	One of the most stable organic peroxides due to steric hindrance from the tert-butyl groups.	[1]
Reactivity	Strong oxidizing agent that can react violently with reducing agents.	[4]

## Synthesis of Di-tert-butyl Peroxide

The most common laboratory-scale synthesis of **Di-tert-butyl peroxide** involves the acid-catalyzed reaction of tert-butanol with hydrogen peroxide.

## Experimental Protocol: Synthesis from tert-Butanol and Hydrogen Peroxide

This protocol describes a common method for the laboratory synthesis of **Di-tert-butyl peroxide**.

Materials:

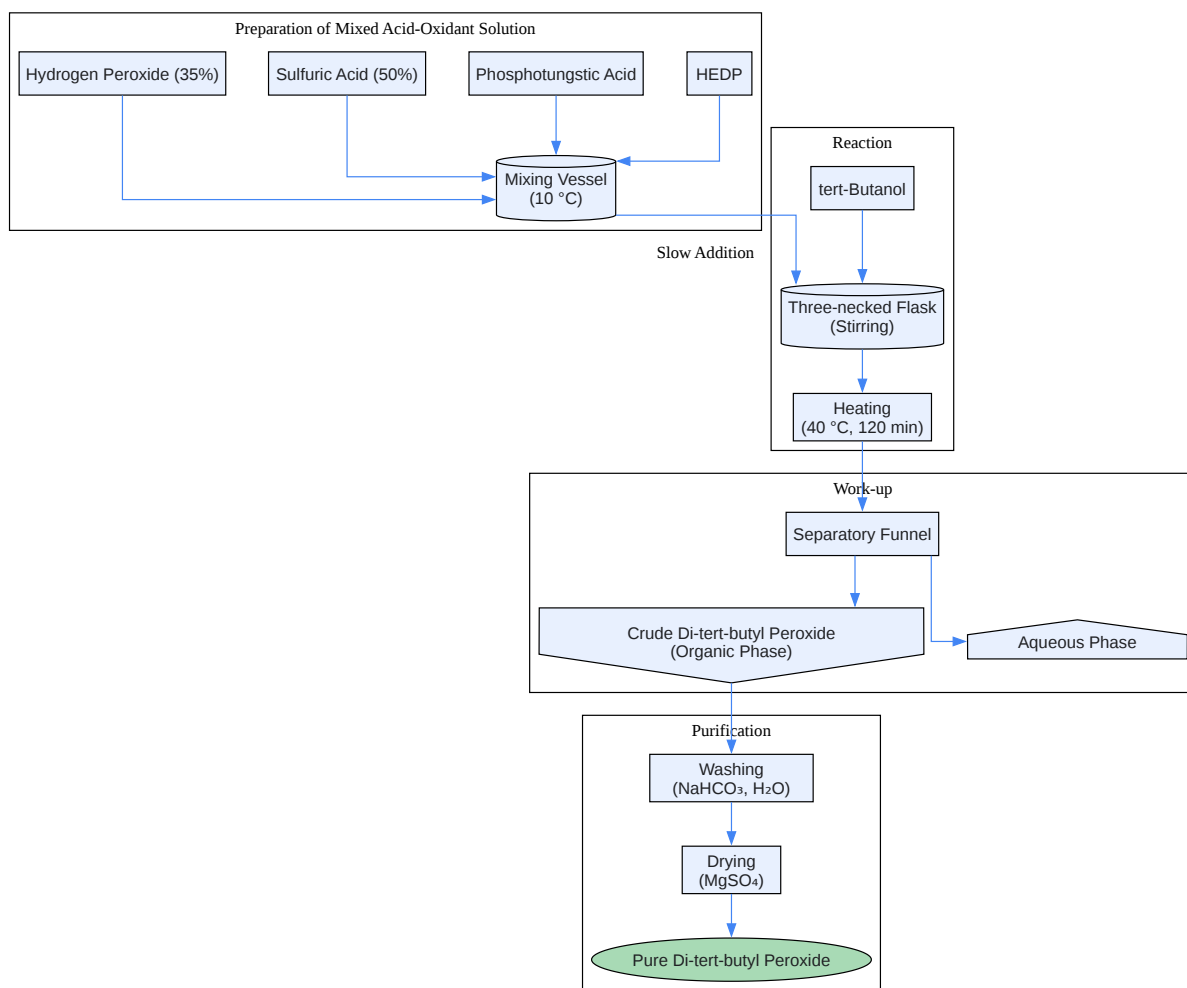
- tert-Butanol (trimethyl carbinol), 74g[5]
- Hydrogen peroxide (35% aqueous solution), 100g[5]
- Sulfuric acid (50% aqueous solution), 50g[5]
- Phosphotungstic acid, 1g[5]
- 1-Hydroxy Ethylidene-1,1-Diphosphonic Acid (HEDP), 2g[5]
- Ice bath
- Three-necked flask equipped with a stirrer and dropping funnel
- Separatory funnel

Procedure:

- Prepare a mixed solution by combining 100g of 35% hydrogen peroxide, 50g of 50% sulfuric acid, 1g of phosphotungstic acid, and 2g of HEDP in a flask, maintaining the temperature at 10 °C with an ice bath.[5]
- To a three-necked flask, add 74g of tert-butanol.[5]
- While stirring, slowly add the prepared mixed solution to the tert-butanol in the three-necked flask.[5]

- After the addition is complete, warm the reaction mixture to 40 °C and maintain this temperature for 120 minutes to allow the reaction to proceed.[\[5\]](#)
- Cool the reaction mixture and transfer it to a separatory funnel. Allow the layers to separate.  
[\[5\]](#)
- Separate the upper organic layer (oil phase), which is the crude **Di-tert-butyl peroxide**.[\[5\]](#)
- The crude product can be further purified by washing with a sodium bicarbonate solution and then with water, followed by drying over anhydrous magnesium sulfate.

## Synthesis Workflow



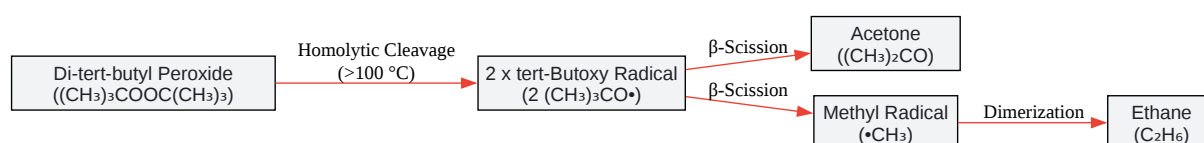
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### Synthesis of **Di-tert-butyl Peroxide** Workflow

## Thermal Decomposition

**Di-tert-butyl peroxide** is widely used as a radical initiator due to its predictable thermal decomposition. Above 100 °C, the peroxide bond undergoes homolytic cleavage to form two tert-butoxy radicals. These radicals can then undergo further reactions, most notably  $\beta$ -scission, to produce acetone and a methyl radical. The generated methyl radicals are effective in initiating polymerization reactions.<sup>[1]</sup>

## Decomposition Pathway



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### Thermal Decomposition Pathway of **Di-tert-butyl Peroxide**

## Experimental Protocol: Analysis of Decomposition Products by GC-MS

This protocol provides a general guideline for the analysis of the thermal decomposition products of **Di-tert-butyl peroxide** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials and Equipment:

- **Di-tert-butyl peroxide** solution in a suitable solvent (e.g., toluene)
- Sealed reaction vessel
- Heating apparatus (e.g., oven or heating block)
- Gas Chromatograph-Mass Spectrometer (GC-MS) system
- Appropriate GC column (e.g., a non-polar column like DB-5ms)

- Helium carrier gas
- Syringe for sample injection

Procedure:

- Prepare a dilute solution of **Di-tert-butyl peroxide** in a high-boiling, inert solvent.
- Place the solution in a sealed reaction vessel.
- Heat the vessel to a temperature sufficient to induce decomposition (e.g., 150 °C) for a specified period.
- After cooling, carefully open the vessel and take a sample of the headspace gas or the liquid phase.
- Inject the sample into the GC-MS system.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to ensure separation of all components.
  - Carrier Gas Flow: Constant flow of helium (e.g., 1 mL/min).
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan a suitable mass range (e.g., m/z 30-300) to detect the expected decomposition products.
- Identify the decomposition products (e.g., acetone, ethane, methane) by comparing their mass spectra with a library of known spectra (e.g., NIST).

## Hazards and Safety Information

**Di-tert-butyl peroxide** is a hazardous substance and requires careful handling. It is a flammable liquid and a strong oxidizing agent.

## GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour
Organic Peroxides	Type E	H242: Heating may cause a fire
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

Data sourced from Arkema GPS Safety Summary.[6]

## NEPA 704 Diamond

Category	Rating	Description
Health	3	Can cause serious or permanent injury.
Flammability	2	Must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.
Instability/Reactivity	4	Readily capable of detonation or explosive decomposition at normal temperatures and pressures.
Special Hazards	OX	Oxidizer

Data sourced from CAMEO Chemicals.



## Handling and Storage

- **Handling:** Use in a well-ventilated area and with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, and open flames. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials such as reducing agents. Keep containers tightly closed.

## Applications

**Di-tert-butyl peroxide**'s primary application is as a radical initiator in various polymerization processes.[7] Its predictable decomposition at elevated temperatures makes it suitable for:

- **Polymerization of ethylene:** Used in the high-pressure production of low-density polyethylene (LDPE).
- **Polystyrene production:** Acts as a finishing catalyst.
- **Acrylic resins:** Initiates the polymerization of acrylates and methacrylates.[3]
- **Cross-linking agent:** Employed in the curing of silicone rubbers and other resins to improve their mechanical properties.[7]
- **Organic Synthesis:** Used as an oxidant and a source of tert-butoxy radicals in various organic transformations.[8]
- **Diesel Fuel Additive:** Can be used as a cetane improver to enhance ignition quality.

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